

Health and safety information for Ethyl 2,5-dichlorobenzoate

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Compound of Interest

Compound Name: Ethyl 2,5-dichlorobenzoate

Cat. No.: B1581286

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An In-depth Technical Guide to the Health and Safety of **Ethyl 2,5-dichlorobenzoate**

Introduction: Understanding Ethyl 2,5-dichlorobenzoate

Ethyl 2,5-dichlorobenzoate (CAS No. 35112-27-7) is an aromatic ester, appearing as a colorless to light yellow liquid.^[1] It serves as a versatile intermediate in the synthesis of various organic compounds, including pharmaceuticals, insecticides, and perfumes.^[2] Given its utility in research and development, a thorough understanding of its health and safety profile is paramount for professionals handling this chemical. This guide provides a comprehensive overview of its hazards, safe handling protocols, and emergency procedures, grounded in authoritative safety data.

This document is structured to provide a logical flow from hazard identification to mitigation and emergency response. The causality behind each safety recommendation is explained to empower researchers not just to follow procedures, but to understand the principles of chemical safety that underpin them.

Chemical Identifier	Value
Chemical Name	Ethyl 2,5-dichlorobenzoate
Synonyms	2,5-Dichlorobenzoic acid ethyl ester
CAS Number	35112-27-7[1][2][3][4][5][6]
Molecular Formula	C ₉ H ₈ Cl ₂ O ₂ [2][3][5][6]
Molecular Weight	219.06 g/mol [2][3][5][6]
EINECS Number	252-373-6[2][5]
Physical & Chemical Properties	Value
Physical State	Liquid[1]
Appearance	Colorless to Light Yellow[1]
Boiling Point	270-271°C[2]
Density	1.31 g/cm ³ [2]
Flash Point	270-271°C[2]
Vapor Pressure	0.00357 mmHg at 25°C[2]
Stability	Stable under normal conditions[1]

Section 1: Hazard Identification and GHS Classification

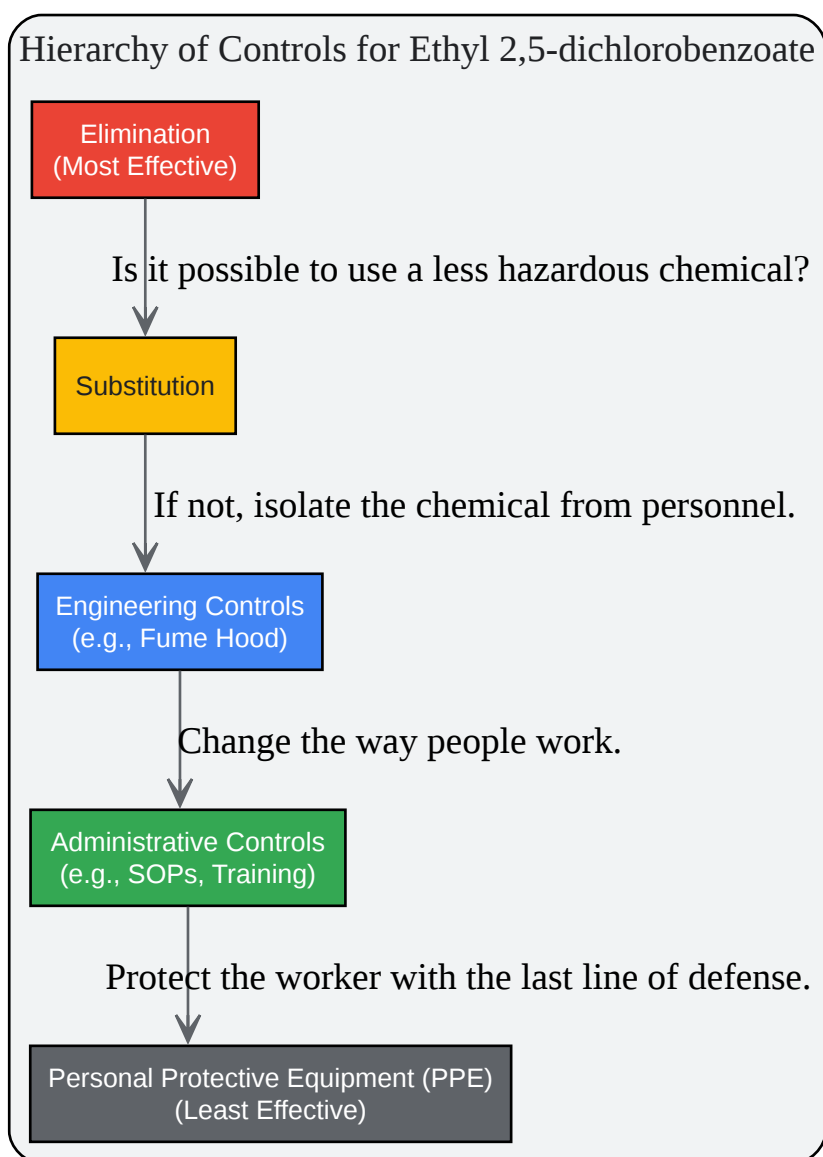
The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for communicating hazard information. **Ethyl 2,5-dichlorobenzoate** is classified as a hazardous substance.[7] Understanding these classifications is the first step in risk assessment and the implementation of appropriate safety controls.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][8]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][8]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation[1][8]

The signal word associated with these classifications is "Warning".[1][8] This indicates a moderate level of hazard. The primary routes of exposure and concern are dermal (skin) contact, ocular (eye) contact, and inhalation.[9]

Section 2: The Hierarchy of Controls: A Proactive Safety Framework

Before detailing specific handling procedures, it is crucial to approach safety from a systematic perspective. The "Hierarchy of Controls" is a fundamental concept in industrial hygiene that prioritizes the most effective risk reduction strategies. This framework should guide all laboratory planning involving this chemical.



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Caption: Logical flow of risk mitigation strategies.

This guide focuses primarily on Engineering Controls, Administrative Controls, and Personal Protective Equipment (PPE), as elimination and substitution are research-dependent decisions.

Section 3: Safe Handling, Storage, and Personal Protective Equipment (PPE)

Adherence to proper handling and storage protocols is essential to minimize exposure. The following procedures are derived from established safety data sheets.[\[1\]](#)[\[10\]](#)

Step-by-Step Handling Protocol

- **Work Area Preparation:** Always handle **Ethyl 2,5-dichlorobenzoate** within a certified chemical fume hood to control vapor inhalation, which can cause respiratory irritation.[\[1\]](#)[\[11\]](#) Ensure an eyewash station and safety shower are readily accessible and have been recently tested.[\[10\]](#)
- **Donning PPE:** Before handling, put on the required PPE as detailed in the table below. Inspect all equipment, especially gloves, for any signs of degradation or perforation.[\[1\]](#)[\[9\]](#)
- **Chemical Dispensing:** When transferring the liquid, use appropriate tools like a pipette or a graduated cylinder to avoid splashes. Grounding of containers may be necessary if large volumes are being transferred to prevent static discharge, although this is less common for lab-scale quantities.
- **Post-Handling:** After use, ensure the container is tightly sealed to prevent the escape of vapors.[\[1\]](#)[\[10\]](#)
- **Decontamination:** Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[\[1\]](#)
- **Waste Disposal:** Dispose of waste, including empty containers, as hazardous chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.[\[1\]](#)

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[10\]](#)[\[11\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[10\]](#)
- Store in a locked cabinet or a secure area to restrict access to authorized personnel only.[\[11\]](#)

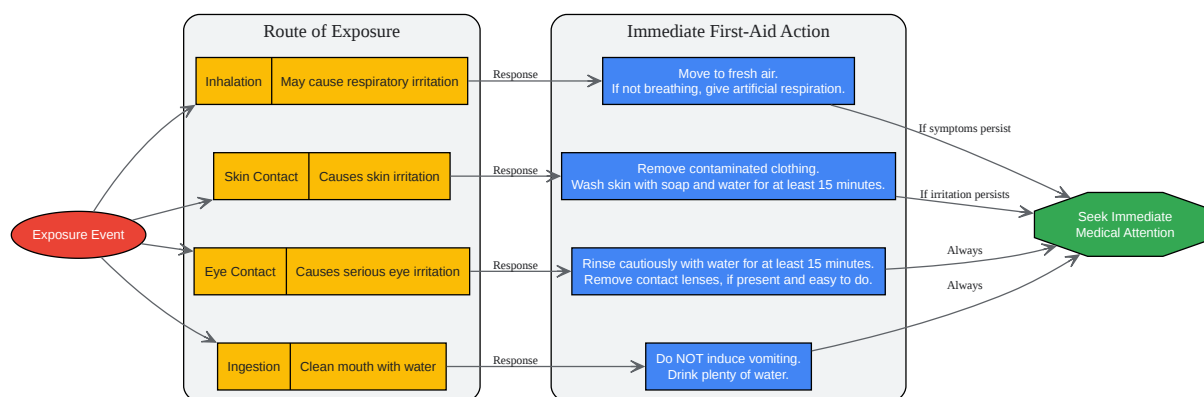
Recommended Personal Protective Equipment (PPE)

The use of appropriate PPE is the last line of defense against exposure.[\[12\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or a face shield. [9] [12]	Protects against splashes that can cause serious eye irritation. [1] Standard safety glasses do not provide an adequate seal. [12]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Check manufacturer data for breakthrough time.	Prevents direct contact that leads to skin irritation. [1] [7]
Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes the risk of accidental skin contact from splashes or spills. [9]
Respiratory Protection	Not typically required if handled in a fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.	Protects against inhalation of vapors that can cause respiratory tract irritation. [1] [10]

Section 4: Emergency Procedures and First-Aid Measures

In the event of an accidental exposure or spill, a rapid and correct response is critical. All personnel must be familiar with these procedures before working with the chemical.



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Caption: Emergency response workflow for chemical exposure.

Step-by-Step First-Aid Protocols

- Inhalation: Move the exposed person to fresh air at once.[1][13] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[10][13] Seek medical attention if symptoms such as coughing or shortness of breath occur or persist.[1]
- Skin Contact: Immediately remove any contaminated clothing.[13][14] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[1] If skin irritation develops or persists, seek medical attention.[1]
- Eye Contact: Immediately flush the eyes with large amounts of gently flowing water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[1][14][15] Remove contact lenses if present and easy to do.[1] It is imperative to get medical attention immediately following eye exposure.[1]

- Ingestion: Clean the mouth with water and then drink plenty of water.[1] Do not induce vomiting unless directed to do so by medical personnel.[7][14] Never give anything by mouth to an unconscious person.[7] Seek immediate medical attention.[13]

Spill Response Protocol

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid creating strong drafts that could spread the vapor.
- Contain: Wearing appropriate PPE, contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[7]
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[10]
- Clean: Clean the spill area thoroughly with soap and water once the material has been removed.
- Report: Report the incident to the appropriate safety officer or supervisor.

Section 5: Toxicological & Ecotoxicological Profile

Toxicological Information

The primary health hazards are related to its irritant properties.[1] It is known to be a skin, eye, and respiratory irritant upon single exposure.[1][8] There is limited publicly available data on chronic toxicity, carcinogenicity, or reproductive effects. Therefore, it is prudent to handle the substance with the assumption that long-term exposure could be harmful, reinforcing the need for stringent exposure controls.

Ecotoxicological Information

Some sources indicate a low toxicity to aquatic organisms, suggesting it may be suitable for applications where minimal ecological impact is desired.[2] However, a different safety data sheet states that it contains no substances known to be hazardous to the environment or not

degradable in wastewater treatment plants.[1] Due to this ambiguity and the general principle of chemical stewardship, release into the environment must be avoided.[11]

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